

Personal protective equipment for handling FIIN-4

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Compound of Interest

Compound Name: FIIN-4

Cat. No.: B15580158

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Essential Safety and Handling Guide for FIIN-4

This guide provides crucial safety, handling, and disposal protocols for **FIIN-4**, a potent and irreversible covalent inhibitor of the Fibroblast Growth Factor Receptor (FGFR) family. Given its reactive acrylamide moiety, adherence to these procedures is vital for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Risk Assessment

FIIN-4 is a type II inhibitor that forms a covalent bond with a cysteine residue in the P-loop of FGFRs.^[1] Its 4-acrylamidebenzyl group is a key structural feature that confers this irreversible binding.^[1] While a specific Safety Data Sheet (SDS) for **FIIN-4** is not publicly available, the presence of the acrylamide functional group necessitates handling it as a particularly hazardous substance. Acrylamide and its derivatives are considered potential neurotoxins and suspect carcinogens.^[2]

Hazard Summary

Hazard Classification	Description
Acute Toxicity	Harmful if swallowed.
Serious Health Hazard	Suspected carcinogen and potential neurotoxin. ^[2] May cause damage to organs through prolonged or repeated exposure.

| Environmental Hazard | Potentially very toxic to aquatic life with long-lasting effects. |

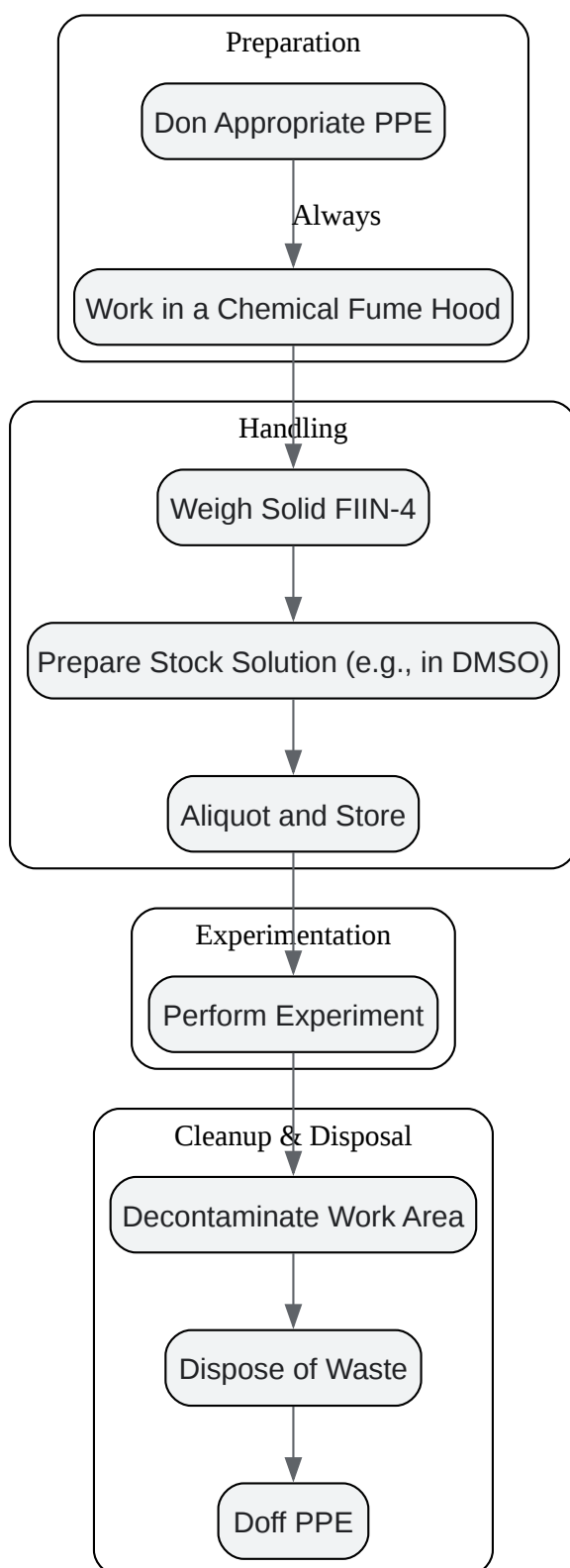
Personal Protective Equipment (PPE)

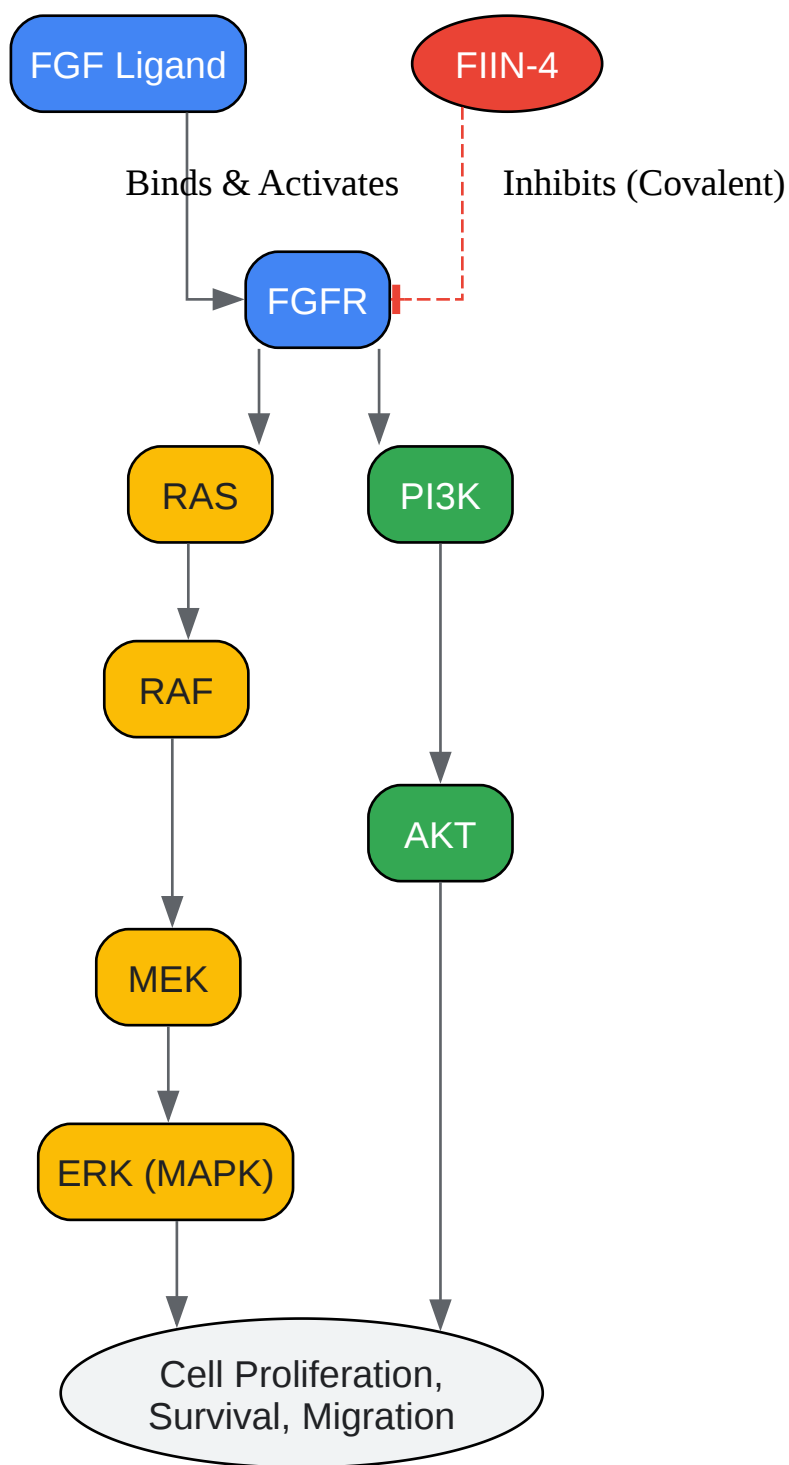
A comprehensive PPE program is essential when working with **FIIN-4**. The following table outlines the minimum required PPE.

PPE Category	Specification	Rationale
Hand Protection	Double-layered nitrile gloves.	To prevent skin contact with the unpolymerized, toxic form of the compound. [2]
Eye Protection	Safety goggles or a face shield.	To protect against splashes of solutions or airborne powder.
Body Protection	A lab coat or disposable gown.	To prevent contamination of personal clothing.
Respiratory Protection	Required when handling the solid powder outside of a certified chemical fume hood.	To avoid inhalation of the powder, which can readily become airborne. [3]

Operational Plan: Handling Procedures

The following workflow diagram illustrates the essential steps for safely handling **FIIN-4** in a laboratory setting.





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References

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